

Application Notes and Protocols for 25-NBD Cholesterol Stock Solution

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Compound of Interest		
Compound Name:	25-NBD Cholesterol	
Cat. No.:	B11831033	Get Quote

These application notes provide detailed protocols for the preparation, storage, and application of **25-NBD Cholesterol** stock solutions for researchers, scientists, and professionals in drug development.

Introduction

25-NBD Cholesterol (25-{N-[(7-nitrobenz-2-oxa-1,3-diazol-4-yl)methyl]amino}-27-norcholesterol) is a fluorescent analog of cholesterol widely utilized in cellular and molecular biology to investigate cholesterol trafficking, efflux, and membrane dynamics. Its utility stems from the environmentally sensitive fluorescence of the nitrobenzoxadiazole (NBD) group, which allows for the visualization and quantification of cholesterol movement within and between cells. Proper preparation and handling of the **25-NBD Cholesterol** stock solution are critical for obtaining reliable and reproducible experimental results.

Data Presentation: Solvent for 25-NBD Cholesterol Stock Solution

The choice of solvent for preparing a **25-NBD Cholesterol** stock solution is crucial and depends on the desired concentration and the downstream application. The following table summarizes the solubility of **25-NBD Cholesterol** and related fluorescent cholesterol analogs in common laboratory solvents.



Solvent	Compound	Reported Solubility/Concentr ation	Notes
Ethanol	NBD-Cholesterol	2 mM	A common choice for preparing stock solutions for cell-based assays.[1]
3-hexanoyl-NBD Cholesterol	~1 mg/mL	A related fluorescent cholesterol analog.[2]	
Dimethyl Sulfoxide (DMSO)	Fluorescent Cholesterol Analog	10 mM	Often used for high concentration stock solutions.[3]
3-dodecanoyl-NBD Cholesterol	~0.25 mg/mL	A related fluorescent cholesterol analog.[4]	
3-hexanoyl-NBD Cholesterol	~0.25 mg/mL	A related fluorescent cholesterol analog.[2]	
Chloroform	25-NBD Cholesterol	Not specified	Recommended by a commercial supplier. [5]
Methanol	22-NBD Cholesterol	1 mg/mL	A structurally similar fluorescent cholesterol analog.[6]
Dimethylformamide (DMF)	3-dodecanoyl-NBD Cholesterol	~1 mg/mL	A related fluorescent cholesterol analog.[4]
3-hexanoyl-NBD Cholesterol	~1 mg/mL	A related fluorescent cholesterol analog.[2]	

Experimental Protocols

Protocol 1: Preparation of 25-NBD Cholesterol Stock Solution



This protocol describes the preparation of a 2 mM stock solution of **25-NBD Cholesterol** in ethanol.

Materials:

- 25-NBD Cholesterol (solid)
- Anhydrous Ethanol (≥99.5%)
- · Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes

Procedure:

- Weigh the desired amount of 25-NBD Cholesterol powder in a suitable container. For example, to prepare 1 mL of a 2 mM stock solution (Molecular Weight of 25-NBD Cholesterol ≈ 564.76 g/mol), you would need approximately 1.13 mg of the compound.
- Add the appropriate volume of anhydrous ethanol to the **25-NBD Cholesterol**.
- Vortex the solution until the **25-NBD Cholesterol** is completely dissolved. Gentle warming to 37°C can aid in dissolution.
- Aliquot the stock solution into single-use microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or lower, protected from light. For long-term storage, -80°C is recommended.[7]

Storage and Stability:

• Stock solutions stored at -20°C are stable for at least one month, and for up to 6 months when stored at -80°C.[6]



- A study on NBD-cholesterol micelles showed fair stability for up to four weeks at 4°C and
 -20°C, while the solution at room temperature deteriorated rapidly.[8]
- It is crucial to protect the solution from light to prevent photobleaching of the NBD fluorophore.

Protocol 2: Cholesterol Efflux Assay Using 25-NBD Cholesterol

This protocol outlines a cell-based assay to measure cholesterol efflux from macrophages using a **25-NBD Cholesterol** stock solution.

Materials:

- Macrophage cell line (e.g., THP-1 or RAW 264.7)
- Cell culture medium (e.g., RPMI-1640)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- 25-NBD Cholesterol stock solution (2 mM in ethanol)
- Cholesterol acceptors: High-density lipoprotein (HDL) or Apolipoprotein A-I (ApoA-I)
- Phosphate-buffered saline (PBS)
- Cell lysis buffer (e.g., 0.1% Triton X-100 in PBS)
- 96-well black, clear-bottom plates
- Fluorescence plate reader

Procedure:

 Cell Seeding: Seed macrophage cells in a 96-well black, clear-bottom plate at a suitable density and allow them to adhere overnight.



· Cell Labeling:

- Dilute the 2 mM 25-NBD Cholesterol stock solution in cell culture medium (e.g., RPMI-1640 with 10% FBS) to a final working concentration of 5 μM.[1]
- Remove the old medium from the cells and add the 25-NBD Cholesterol-containing medium.
- Incubate the cells for 4-6 hours at 37°C to allow for cholesterol uptake and incorporation into cellular membranes.

· Equilibration:

- After the labeling period, wash the cells twice with warm PBS to remove excess 25-NBD
 Cholesterol.
- Add fresh, serum-free medium to the cells and incubate for 1-2 hours to allow for equilibration of the fluorescent cholesterol within the cells.

Cholesterol Efflux:

- Remove the equilibration medium and wash the cells once with PBS.
- Add serum-free medium containing the cholesterol acceptors (e.g., HDL at 50 μg/mL or ApoA-I at 10 μg/mL) to the wells. Include control wells with serum-free medium only (no acceptor).
- Incubate for 4-6 hours at 37°C to allow for cholesterol efflux.

• Fluorescence Measurement:

- After the efflux period, carefully collect the supernatant (medium) from each well.
- Lyse the cells in each well by adding cell lysis buffer.
- Measure the fluorescence intensity of the supernatant and the cell lysate using a fluorescence plate reader (Excitation: ~465 nm, Emission: ~535 nm).



- Data Analysis:
 - Calculate the percentage of cholesterol efflux using the following formula: % Efflux =
 [Fluorescence of Medium / (Fluorescence of Medium + Fluorescence of Cell Lysate)] x
 100

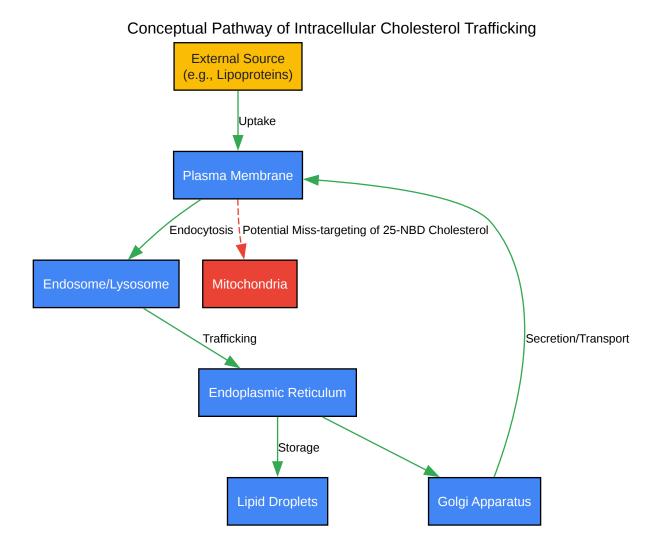
Visualizations



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Caption: Workflow for a **25-NBD Cholesterol**-based efflux assay.





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Caption: Intracellular cholesterol trafficking pathways.

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